

# Synthesis of 1-(1-Hydroxy-cyclopentyl)-ethanone: An In-depth Technical Guide

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## Compound of Interest

Compound Name: 1-(1-Hydroxy-cyclopentyl)-ethanone

Cat. No.: B100326

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This technical guide provides a comprehensive overview of the synthesis of **1-(1-Hydroxy-cyclopentyl)-ethanone**, a valuable building block in organic synthesis and medicinal chemistry. This document details the primary synthetic pathways, experimental protocols, and relevant mechanistic insights.

## Introduction

**1-(1-Hydroxy-cyclopentyl)-ethanone**, also known as 1-acetylcyclopentanol, possesses a unique bifunctional structure with a tertiary alcohol and a ketone. This arrangement makes it a versatile intermediate for the synthesis of more complex molecules, including natural products and pharmaceutical agents. Its chemical formula is  $C_7H_{12}O_2$  and its CAS number is 17160-89-3.<sup>[1][2][3]</sup>

## Synthetic Strategies

The most direct and widely applicable method for the synthesis of **1-(1-Hydroxy-cyclopentyl)-ethanone** involves a two-step sequence starting from cyclopentanone. This approach leverages the nucleophilic addition of an acetylide equivalent to the carbonyl group of cyclopentanone, followed by the hydration of the resulting alkyne.

## Retrosynthetic Analysis

A retrosynthetic analysis reveals the key bond disconnection, pointing towards cyclopentanone and an acetylide anion as the primary starting materials.



### Step 1: Ethynylation

Cyclopentanone

1.  $\text{HC}\equiv\text{CNa}$ , liq.  $\text{NH}_3$   
2.  $\text{H}_3\text{O}^+$

Alkoxide Intermediate

Workup

1-Ethynylcyclopentanol

### Step 2: Hydration

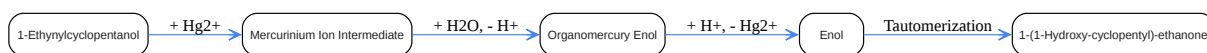
1-Ethynylcyclopentanol

$\text{H}_2\text{SO}_4$ ,  $\text{H}_2\text{O}$ ,  $\text{HgSO}_4$

Enol Intermediate

Tautomerization

1-(1-Hydroxy-cyclopentyl)-ethanone



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## References

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